

Commercial Sources and Purity of 1,3-Divinylbenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Divinylbenzene

Cat. No.: B087150

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity of **1,3-divinylbenzene** (DVB), a critical crosslinking agent in the synthesis of polymers used in pharmaceutical and research applications. This document outlines the common commercial grades, their typical composition, and the analytical methodologies employed for purity assessment.

Commercial Availability and Grades

1,3-Divinylbenzene is commercially available from a number of chemical suppliers, though it is most commonly sold as a mixture of its isomers (meta and para) along with ethylvinylbenzene (EVB). The technical grades are typically categorized by their total divinylbenzene content. High-purity **1,3-divinylbenzene** is available from specialized suppliers, often for research and development purposes.

Key commercial suppliers include, but are not limited to:

- Sigma-Aldrich (Merck)
- Tokyo Chemical Industry (TCI)
- Alfa Aesar (Thermo Fisher Scientific)
- Simson Pharma Limited

- LGC Standards
- Various suppliers on platforms such as ChemicalBook and BuyersGuideChem

Commercial DVB is typically stabilized with an inhibitor, most commonly p-tert-butylcatechol (TBC), to prevent polymerization during transport and storage. The concentration of the inhibitor is usually in the range of 1000-1500 ppm.

Purity and Impurity Profile

The purity of commercial divinylbenzene varies significantly depending on the grade. The most common grades are designated by their DVB content, typically 55%, 63%, and 80%. The primary impurities are the isomers of ethylvinylbenzene, with smaller amounts of other aromatic compounds. The ortho-isomer of divinylbenzene is generally not present in commercial mixtures as it tends to cyclize to naphthalene during synthesis.

Below is a summary of the typical composition of common commercial grades of divinylbenzene.

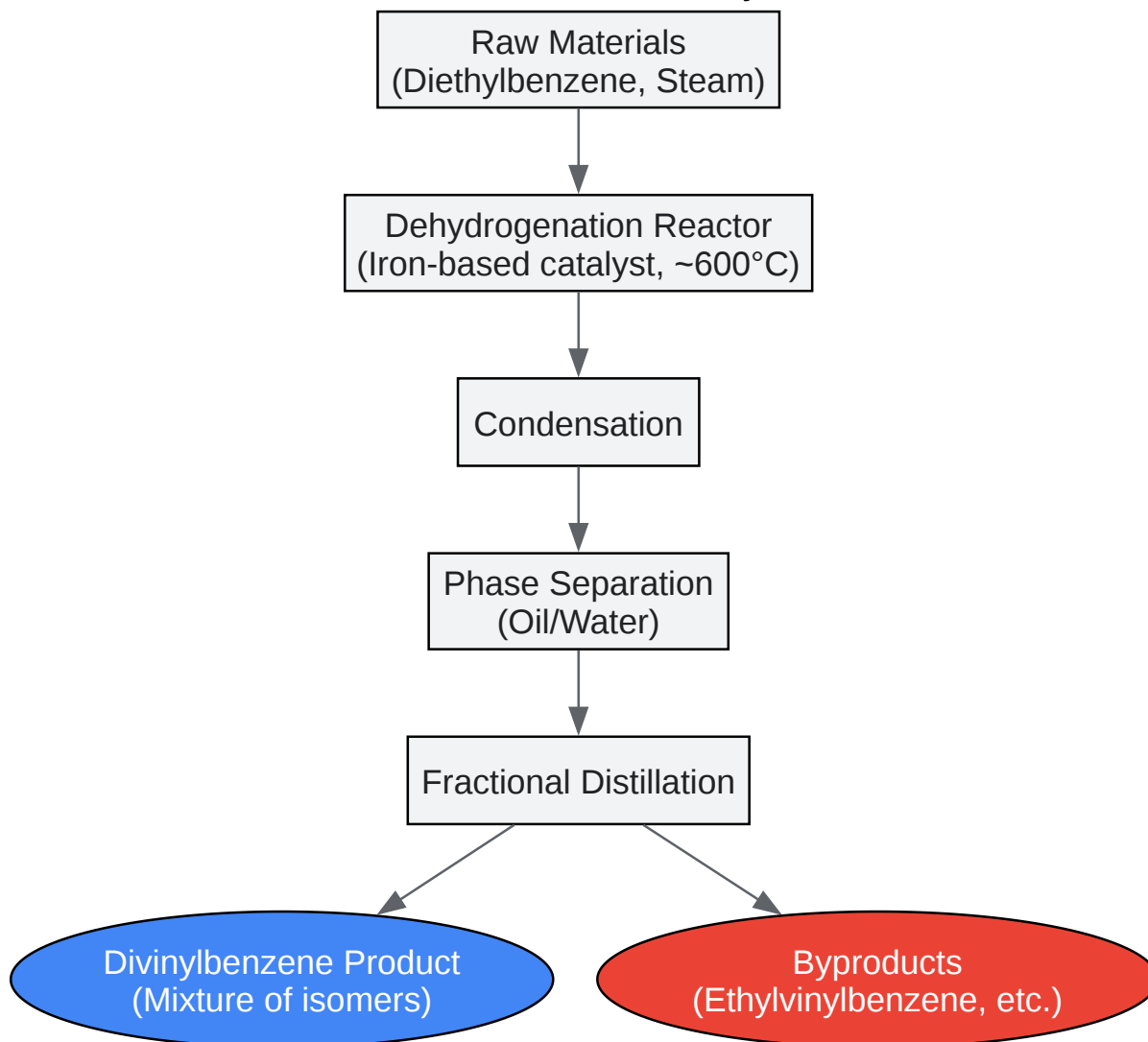
Component	Grade DVB 55%	Grade DVB 63%	Grade DVB 80%	High Purity Grade
Total Divinylbenzene (DVB)	~55%	~63%	~80%	>98%
m- Divinylbenzene	~36.4%	Varies	Predominant isomer	>98% (for 1,3- DVB)
p-Divinylbenzene	~18.6%	Varies	Present	<2%
Total Ethylvinylbenzene (EVB)	~38%	~32-36.5%	~20%	<2%
m- Ethylvinylbenzene	~25%	Varies	Present	<1%
p- Ethylvinylbenzene	~13%	Varies	Present	<1%
Diethylbenzene (DEB)	-	<5%	Present	<0.5%
Naphthalene	-	<0.5%	Present	<0.1%
Other Impurities	<2%	<1.5%	<1%	<0.5%
Inhibitor (TBC)	~1000 ppm	~90-130 ppm	~1000 ppm	Varies

Note: The values presented are typical and may vary between suppliers and batches. It is recommended to consult the supplier's certificate of analysis for specific compositional data.

Manufacturing Process Overview

The industrial production of divinylbenzene is primarily achieved through the catalytic dehydrogenation of diethylbenzene. The process involves high temperatures and the use of a catalyst, typically iron-based.

Industrial Production of Divinylbenzene



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A simplified workflow for the industrial production of divinylbenzene.

Experimental Protocols for Purity Assessment

The purity of **1,3-divinylbenzene** and the composition of its commercial grades are typically determined using gas chromatography (GC) coupled with a suitable detector, such as a flame ionization detector (FID) or a mass spectrometer (MS). Nuclear Magnetic Resonance (NMR) spectroscopy is also a powerful tool for structural elucidation and purity confirmation.

Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis

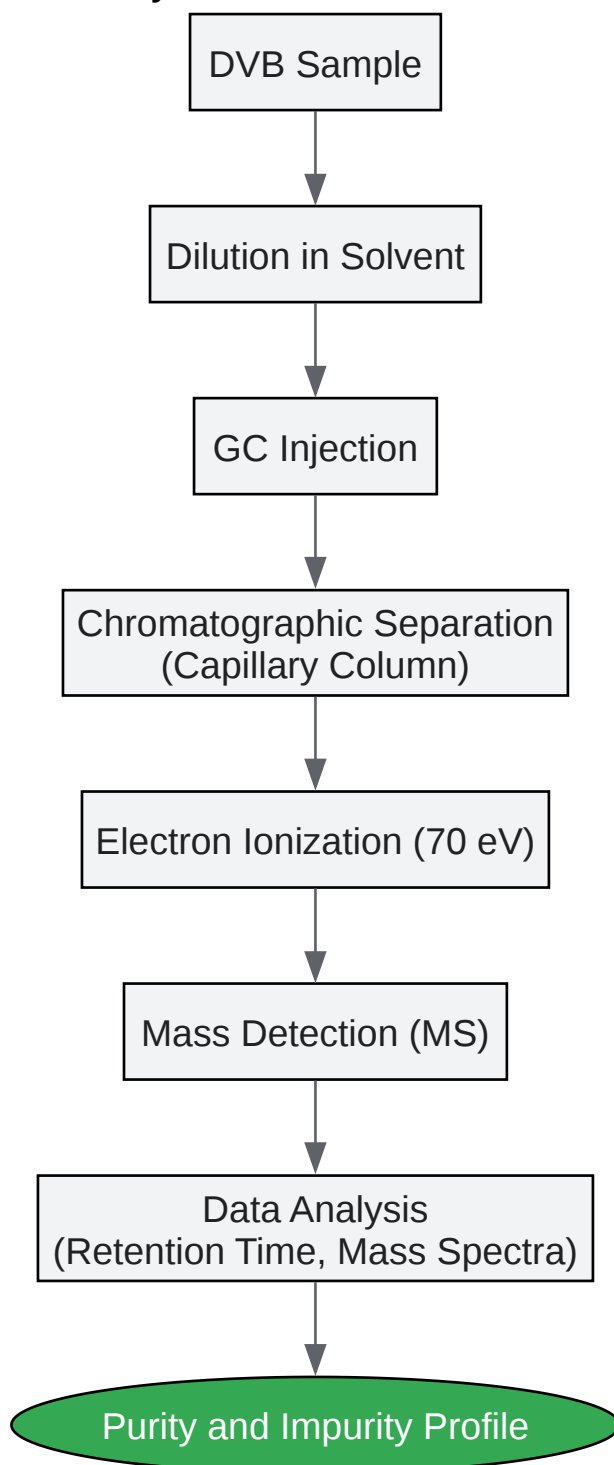
Objective: To separate and identify the components of a commercial divinylbenzene sample.

Methodology:

- Sample Preparation: Dilute the divinylbenzene sample in a suitable solvent (e.g., dichloromethane or hexane) to a concentration of approximately 1 mg/mL.
- Instrumentation: A gas chromatograph equipped with a mass selective detector.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Inlet Temperature: 250°C.
 - Injection Volume: 1 µL (split or splitless injection).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 10°C/min.
 - Final hold: Hold at 250°C for 5 minutes.
- MS Conditions:
 - Ion Source Temperature: 230°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.

- **Data Analysis:** Identify the individual components by comparing their retention times and mass spectra with those of known standards and reference libraries (e.g., NIST). Quantify the relative abundance of each component by integrating the peak areas in the total ion chromatogram.

GC-MS Analytical Workflow for DVB Purity



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A general workflow for the purity analysis of divinylbenzene using GC-MS.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the isomeric structure and assess the purity of **1,3-divinylbenzene**.

Methodology:

- Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl₃).
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Analysis: The proton NMR spectrum of **1,3-divinylbenzene** will show characteristic signals for the vinyl protons (typically in the range of 5.0-7.0 ppm) and the aromatic protons (around 7.0-7.5 ppm). The integration of these signals can be used to determine the relative amounts of different isomers and impurities.
- ¹³C NMR Analysis: The carbon NMR spectrum provides information about the number and types of carbon atoms in the molecule, further confirming the structure.

By combining the data from these analytical techniques, a comprehensive understanding of the purity and composition of commercial **1,3-divinylbenzene** can be achieved, which is essential for its effective use in research and development.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com